

An In-depth Technical Guide to NH-bis-PEG2: Chemical Properties and Synthesis

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Compound of Interest

Compound Name: *NH-bis-PEG2*

Cat. No.: *B15608613*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **NH-bis-PEG2**, a valuable bifunctional linker molecule. Its unique structure, featuring a central secondary amine with two flanking di(ethylene glycol) chains, makes it a critical component in the construction of complex bioconjugates, including Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

Core Chemical Properties

NH-bis-PEG2, also known by its systematic IUPAC name 2-(2-[[2-(2-hydroxyethoxy)ethyl]amino]ethoxy)ethanol, is a hydrophilic linker that imparts increased water solubility to the molecules it connects. Its chemical properties are summarized in the table below, alongside a common protected derivative, NH-bis(PEG2-Boc), for comparison.

Property	NH-bis-PEG2	NH-bis(PEG2-Boc)
CAS Number	54384-47-3[1]	2182601-69-8
Molecular Formula	C ₈ H ₁₉ NO ₄ [1]	C ₂₂ H ₄₅ N ₃ O ₈
Molecular Weight	193.24 g/mol [1]	479.6 g/mol
IUPAC Name	2-(2-[[2-(2-hydroxyethoxy)ethyl]amino]ethoxy)ethanol	Not Available
Synonyms	NH-bis(PEG2-OH), 2,2'-((azanediylbis(ethane-2,1-diyl))bis(oxy))bis(ethan-1-ol)	Boc-NH-PEG2-NH-PEG2-Boc
Physical Form	Liquid	Not Available
Solubility	Soluble in Water, DMSO, DMF, DCM	Soluble in Water, DMSO, DMF, DCM
Purity	Typically ≥95%	Typically >96%
Storage Conditions	Room temperature, sealed in a dry environment	-20°C

Synthesis of NH-bis-PEG2

The synthesis of **NH-bis-PEG2** can be achieved through several routes. A common and effective method involves the ethoxylation of diethanolamine with ethylene oxide. This process is typically conducted under controlled temperature and pressure to ensure the desired degree of ethoxylation and to minimize the formation of higher-order PEGylated byproducts.

Experimental Protocol: Ethoxylation of Diethanolamine

Materials:

- Diethanolamine
- Ethylene oxide

- Acidic or basic catalyst (e.g., potassium hydroxide)
- Inert solvent (e.g., toluene)
- Nitrogen gas supply
- Reaction vessel with temperature and pressure control
- Distillation apparatus for purification

Procedure:

- **Reactor Preparation:** A high-pressure reaction vessel is charged with diethanolamine and a catalytic amount of potassium hydroxide. The reactor is then purged with nitrogen to create an inert atmosphere.
- **Heating:** The mixture is heated to the reaction temperature, typically in the range of 120-160°C.
- **Ethylene Oxide Addition:** Ethylene oxide is slowly introduced into the reactor. The pressure is carefully monitored and maintained within a safe operating range. The reaction is exothermic, and cooling may be required to control the temperature.
- **Reaction Monitoring:** The reaction progress is monitored by analyzing aliquots to determine the consumption of diethanolamine and the formation of the desired product.
- **Termination and Purification:** Once the desired degree of ethoxylation is achieved, the reaction is stopped by cooling the reactor and venting any unreacted ethylene oxide. The catalyst is then neutralized. The crude product is purified by vacuum distillation to isolate the **NH-bis-PEG2**.

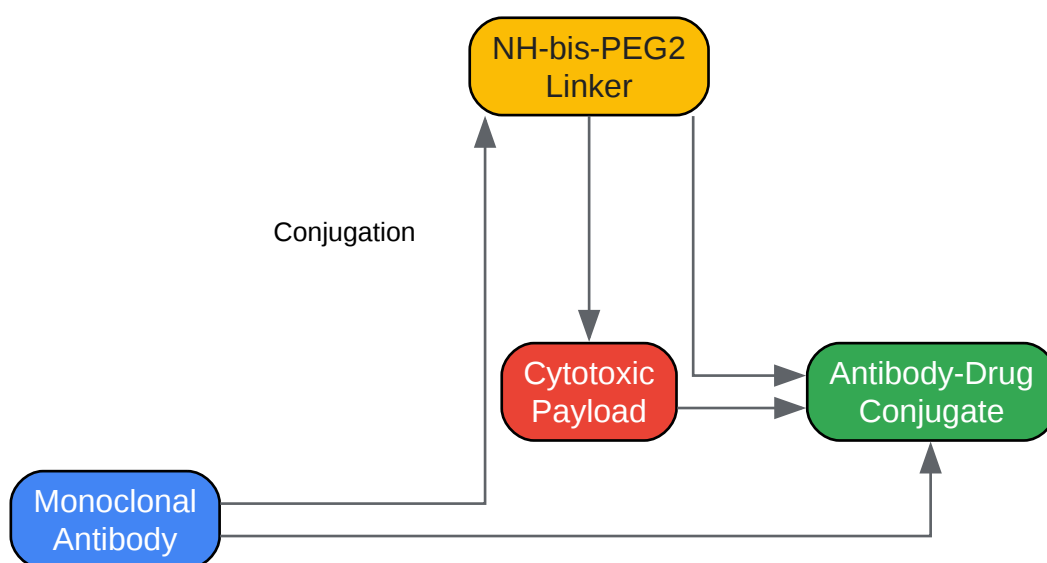
This protocol is a generalized representation based on industrial processes for ethoxylation of amines. Specific reaction conditions, such as catalyst concentration, temperature, pressure, and reaction time, may be optimized to improve yield and purity.

Applications in Bioconjugation

The bifunctional nature of **NH-bis-PEG2** makes it an ideal linker for connecting two different molecular entities. The central secondary amine can be functionalized, while the terminal hydroxyl groups can be activated for conjugation.

Role in Antibody-Drug Conjugates (ADCs)

In ADCs, a linker connects a monoclonal antibody, which targets a specific antigen on cancer cells, to a potent cytotoxic drug. **NH-bis-PEG2** can be a core component of this linker, providing spacing and hydrophilicity to the conjugate.

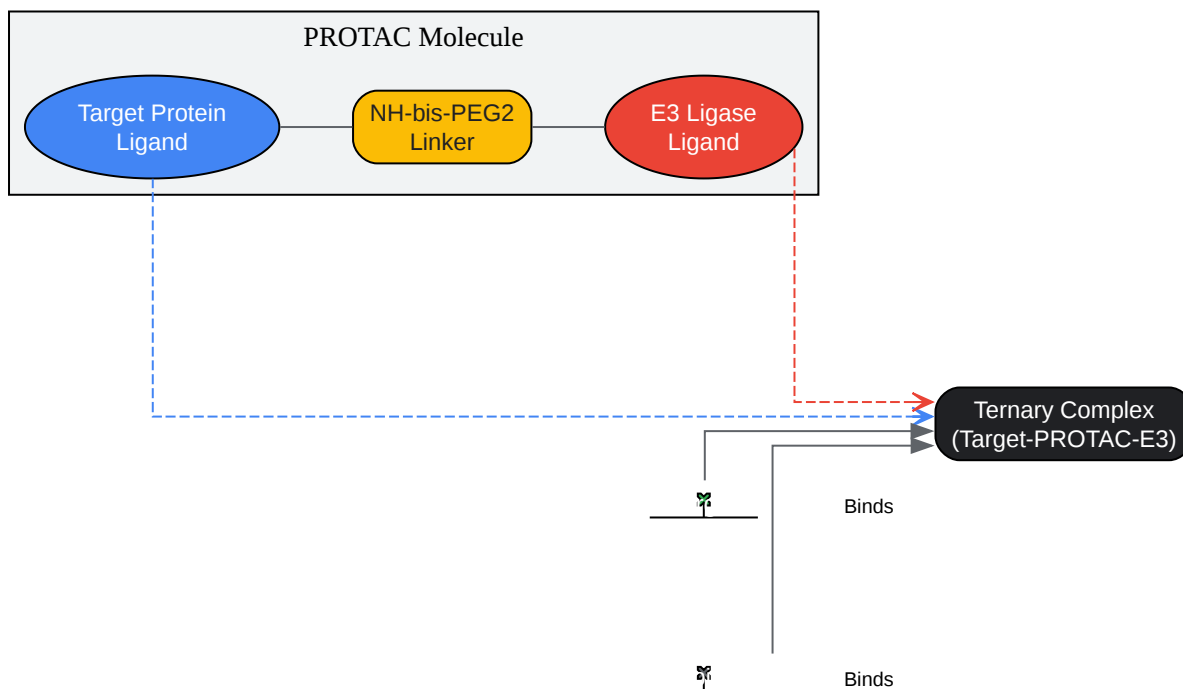


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Caption: Role of **NH-bis-PEG2** as a linker in ADC construction.

Role in Proteolysis Targeting Chimeras (PROTACs)

PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The linker is a critical component that dictates the distance and orientation between the target protein-binding ligand and the E3 ligase-binding ligand.



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Caption: Logical diagram of a PROTAC utilizing an **NH-bis-PEG2** linker.

Conclusion

NH-bis-PEG2 is a versatile and valuable tool in the field of bioconjugation and drug development. Its well-defined structure, hydrophilicity, and bifunctional nature allow for the precise construction of complex molecules with improved pharmacokinetic and pharmacodynamic properties. The synthetic route via ethoxylation of diethanolamine provides a scalable method for its production, enabling its widespread use in research and pharmaceutical applications. As the fields of ADCs and PROTACs continue to advance, the demand for well-characterized and versatile linkers like **NH-bis-PEG2** is expected to grow.

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References

- 1. US5844115A - Alkoxylation process - Google Patents [patents.google.com]
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